

Phenethyl Isobutyrate: A Technical Guide to its Discovery, Synthesis, and Properties

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Compound of Interest

Compound Name: Phenethyl isobutyrate

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Abstract

Phenethyl isobutyrate is a carboxylic ester recognized for its characteristic fruity and rosy aroma, leading to its extensive use in the fragrance and flavor industries. This technical guide provides an in-depth overview of the history, synthesis, and physicochemical properties of **phenethyl isobutyrate**. Detailed experimental protocols for its synthesis via Fischer esterification are provided, alongside a comprehensive summary of its quantitative data. Furthermore, this document explores its primary application as a fragrance and flavoring agent and touches upon the general olfactory signaling pathway through which such esters are perceived.

Discovery and History

The precise date and discoverer of **phenethyl isobutyrate** are not well-documented, a common trait for many specialty chemicals developed for the flavor and fragrance industry. Its synthesis and characterization are rooted in the broader advancements in organic chemistry in the late 19th and early 20th centuries, particularly following the elucidation of the Fischer esterification reaction by Emil Fischer in 1895. This period saw a surge in the synthesis of various esters for commercial use in perfumery and flavorings.^[1]

While early production was likely carried out by companies such as Schimmel & Co. and Haarmann & Reimer in Germany, a notable milestone in its documented history is a 1960

patent granted to Garry C. Kitchens and Thomas F. Wood of The Givaudan Corporation.[1][2] This patent details a process for preparing isobutyrate esters, including **phenethyl isobutyrate**, indicating its established importance as a fragrance and flavor chemical by that time.[2] **Phenethyl isobutyrate** is found naturally in trace amounts in peppermint oils, beer, cider, and certain floral essential oils.[3][4]

Physicochemical Properties

Phenethyl isobutyrate is a colorless to pale yellow liquid with a distinct fruity and rosy odor.[5] [6] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₆ O ₂	[7]
Molecular Weight	192.25 g/mol	[8]
CAS Number	103-48-0	[7]
Appearance	Colorless to pale yellow liquid	[5][6]
Odor	Fruity, rosy	[3]
Boiling Point	250 °C (lit.)	[3][6]
Density	0.988 g/mL at 25 °C (lit.)	[3][6]
Refractive Index	n _{20/D} 1.4873 (lit.)	[3][6]
Solubility	Insoluble in water; soluble in alcohol and oils	[8]
Flash Point	227 °F (108.3 °C)	[8]

Synthesis

The most common method for the industrial and laboratory synthesis of **phenethyl isobutyrate** is the Fischer esterification of phenethyl alcohol with isobutyric acid, using an acid catalyst such as sulfuric acid.[5][9]

General Reaction

Detailed Experimental Protocol: Fischer Esterification

This protocol is a generalized procedure based on standard laboratory practices for Fischer esterification.^{[5][6][10][11]}

Materials:

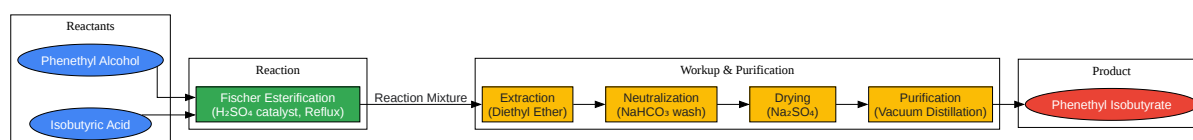
- Phenethyl alcohol
- Isobutyric acid
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (or other suitable extraction solvent)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine one molar equivalent of phenethyl alcohol and 1.5 to 2 molar equivalents of isobutyric acid.

- **Catalyst Addition:** Slowly and cautiously add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total mass of the reactants) to the mixture while stirring.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. The reaction is typically refluxed for 2-4 hours. To drive the equilibrium towards the product, a Dean-Stark apparatus can be used to remove the water as it is formed.
- **Workup - Neutralization:** After the reflux is complete, allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel containing an equal volume of cold water.
- **Extraction:** Extract the aqueous layer with diethyl ether.
- **Washing:** Wash the organic layer sequentially with 5% sodium bicarbonate solution to neutralize any unreacted acid (caution: CO₂ evolution), followed by a wash with saturated sodium chloride solution (brine) to remove any remaining water-soluble components.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Decant or filter the dried organic solution and remove the solvent using a rotary evaporator.
- **Purification:** The crude **phenethyl isobutyrate** can be purified by vacuum distillation to obtain the final product.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **phenethyl isobutyrate** via Fischer esterification.

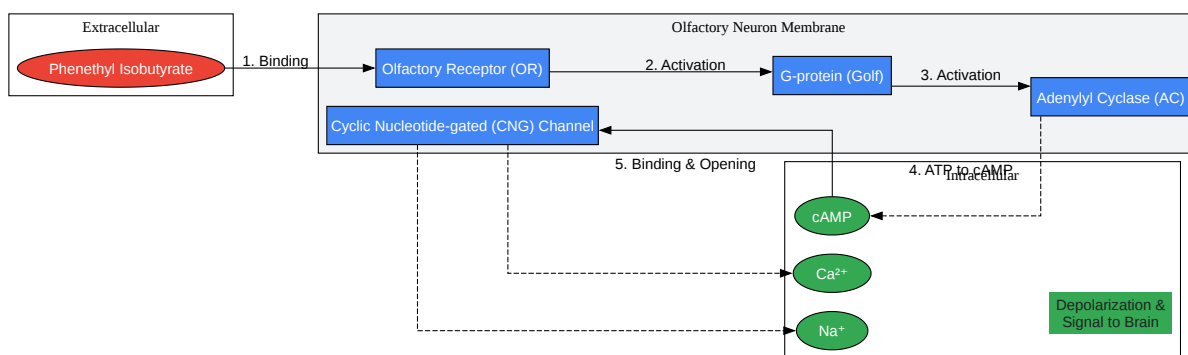
Applications and Biological Activity

Phenethyl isobutyrate is primarily used as a fragrance ingredient in perfumes, cosmetics, soaps, and detergents.[12][13] It is also utilized as a flavoring agent in a variety of food products, including beverages, ice cream, candy, and baked goods, where it imparts a fruity, peach-like flavor.[8][10]

The biological activity of **phenethyl isobutyrate** is predominantly related to its interaction with olfactory receptors in the nasal epithelium. Like other volatile esters, it is perceived through a complex signaling cascade.

Olfactory Signaling Pathway

The perception of odorants like **phenethyl isobutyrate** begins with their interaction with Olfactory Receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons.[14]



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Caption: Simplified diagram of the olfactory signal transduction pathway.

This binding activates the associated G-protein (Golf), which in turn activates adenylyl cyclase. [14] This enzyme catalyzes the conversion of ATP to cyclic AMP (cAMP). The subsequent increase in intracellular cAMP opens cyclic nucleotide-gated ion channels, leading to an influx of sodium and calcium ions. This influx depolarizes the neuron, generating an action potential that is transmitted to the olfactory bulb of the brain, where the signal is further processed, leading to the perception of smell.[14]

Safety and Toxicology

Phenethyl isobutyrate is generally regarded as safe (GRAS) for its intended use as a flavoring agent.[9] Toxicological and dermatological reviews have been conducted to ensure its safety for use in fragrance applications.[11] It is mildly toxic by ingestion, and as with most

organic chemicals, appropriate safety precautions should be taken during handling in a laboratory or industrial setting.[8]

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